

The Solubility Profile of 1,1,2-Trichloropropane: A Technical Examination

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Compound of Interest

Compound Name: 1,1,2-Trichloropropane

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This technical guide provides a comprehensive overview of the solubility of **1,1,2-trichloropropane** in aqueous and organic solvents. Due to a notable lack of specific quantitative solubility data for **1,1,2-trichloropropane** in publicly available literature, this document presents qualitative information for the target compound and quantitative data for its close isomer, 1,2,3-trichloropropane, to offer a comparative perspective. A detailed experimental protocol for determining water solubility is also provided, alongside a logical workflow for solubility assessment.

Core Concepts in Solubility

1,1,2-Trichloropropane is a chlorinated hydrocarbon, and its solubility is governed by its molecular structure. The presence of three chlorine atoms induces polarity, yet the propane backbone retains a nonpolar character. This dual nature results in limited solubility in water and higher solubility in various organic solvents.^[1] Generally, it is considered insoluble in water but soluble in organic solvents such as alcohols, ethers, and chloroform.^{[1][2]}

Quantitative Solubility Data

Exhaustive searches for quantitative solubility data for **1,1,2-trichloropropane** did not yield specific numerical values. However, data for the isomeric compound 1,2,3-trichloropropane is available and presented here for comparative purposes. It is crucial to note that while these compounds are structurally similar, their solubility profiles may differ.

Table 1: Quantitative Solubility of 1,2,3-Trichloropropane in Water

Solvent	Temperature (°C)	Solubility (g/L)
Water	25	1.75

Source: Data for 1,2,3-trichloropropane, presented as a proxy for **1,1,2-trichloropropane**.

Table 2: Qualitative Solubility of **1,1,2-Trichloropropane** in Organic Solvents

Solvent	Solubility Description
Methanol	Soluble
Ethanol	Soluble
Diethyl Ether	Soluble
Chloroform	Soluble

Note: The term "soluble" indicates miscibility, but specific quantitative values at given temperatures are not readily available in the reviewed literature.

Experimental Protocol: Determination of Water Solubility (Adapted from OECD Guideline 105)

The following protocol outlines a standard laboratory procedure for determining the water solubility of a substance like **1,1,2-trichloropropane**.

Principle:

The "flask method" is suitable for substances with solubilities above 10 mg/L. It involves dissolving the test substance in water at a temperature slightly above the test temperature, followed by cooling to the test temperature and allowing it to equilibrate. The concentration of the substance in the aqueous solution is then determined.

Apparatus:

- Constant temperature bath
- Erlenmeyer flasks with stoppers
- Analytical balance
- Centrifuge (optional)
- Analytical instrumentation for concentration measurement (e.g., Gas Chromatography with a suitable detector)

Procedure:

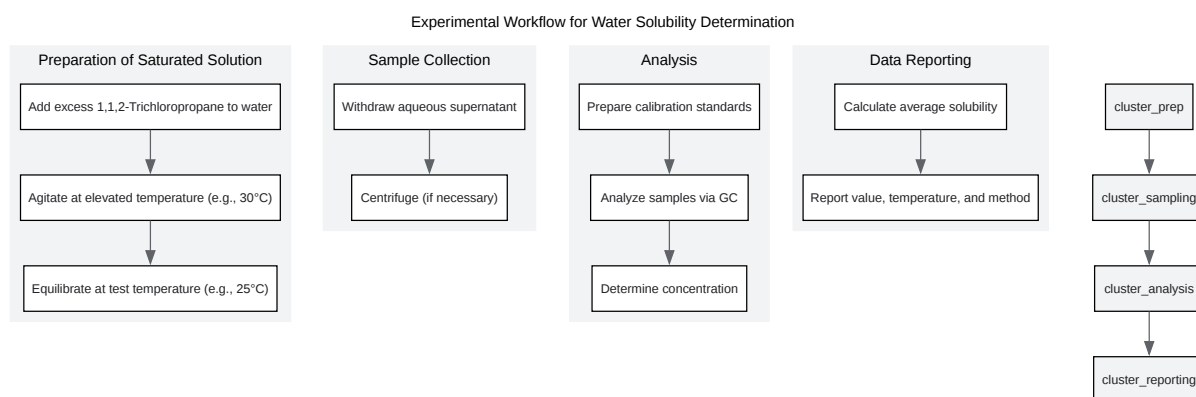
- Preparation of Saturated Solution:
 - Add an excess amount of **1,1,2-trichloropropane** to a series of Erlenmeyer flasks containing deionized water.
 - Stopper the flasks and agitate them in a constant temperature bath set at a temperature slightly above the desired test temperature (e.g., 30°C for a 25°C test) for a sufficient period to achieve equilibrium (typically 24-48 hours).
 - After the initial agitation, transfer the flasks to a constant temperature bath set at the precise test temperature (e.g., 25°C) and allow them to equilibrate for at least 24 hours without agitation.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the supernatant aqueous phase from each flask, ensuring no undissolved particles are transferred.
 - If necessary, centrifuge the samples to separate any suspended micro-droplets or solid particles.
- Analysis:
 - Determine the concentration of **1,1,2-trichloropropane** in the aqueous samples using a validated analytical method, such as Gas Chromatography-Mass Spectrometry (GC-MS)

or Gas Chromatography with Electron Capture Detection (GC-ECD).

- Prepare a calibration curve using standards of known concentrations of **1,1,2-trichloropropane** in a suitable solvent.
- Data Reporting:
 - The solubility is reported as the average concentration from at least three replicate flasks, expressed in g/L or mg/L, along with the test temperature and the analytical method used.

Visualization of Experimental and Logical Workflows

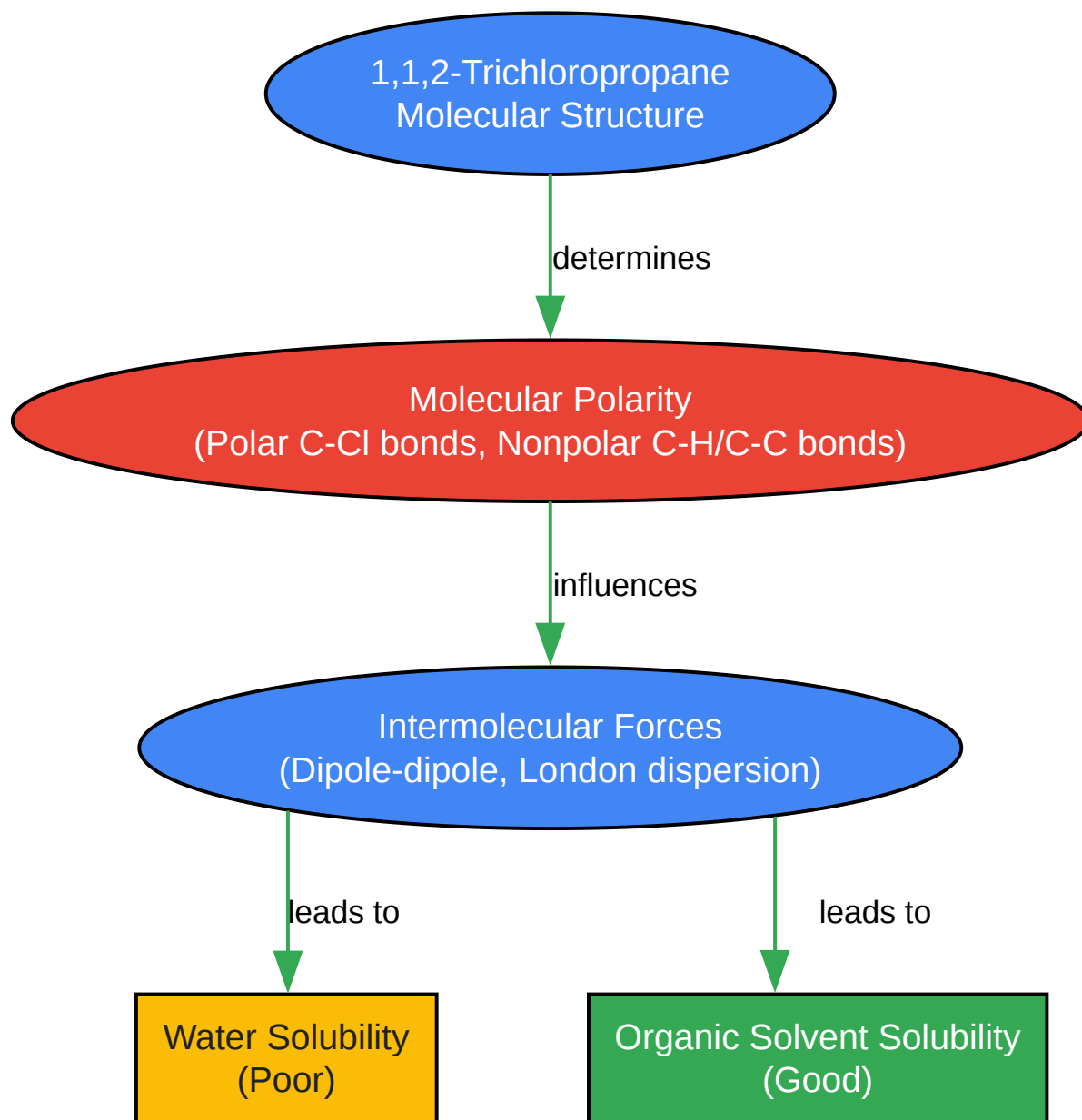
The following diagrams illustrate the key processes involved in solubility determination and assessment.



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Caption: Workflow for determining the water solubility of a compound.

Logical Relationship in Solubility Assessment



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Caption: Factors influencing the solubility of **1,1,2-trichloropropane**.

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References

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- 2. CAS 598-77-6: 1,1,2-Trichloropropane | CymitQuimica [cymitquimica.com]
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